

Application Note: High-Purity Isolation of Robinin from Robinia pseudoacacia Flowers[1][2]

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Compound of Interest

Compound Name: Robinin
CAS No.: 81992-85-0
Cat. No.: B7835776

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Executive Summary

This application note details a robust, scalable protocol for the extraction and purification of **Robinin** (Kaempferol 3-O-robinoside-7-O-rhamnoside) from the flowers of Robinia pseudoacacia (Black Locust).[1][2] Unlike generic flavonoid extraction guides, this protocol leverages the specific solubility differential of **Robinin** in aqueous vs. ethanolic media ("Solvent Replacement Method") to achieve high purity (>85% crude, >98% recrystallized) without excessive chromatographic steps. We compare Ultrasound-Assisted Extraction (UAE) for analytical throughput against percolation for preparative scale-up.[1]

Target Compound Profile

- Common Name: **Robinin**[1][2][3]
- IUPAC Name: Kaempferol 3-O-robinoside-7-O-rhamnoside[1]
- CAS Number: 301-19-9[1]

- Molecular Formula: $C_{33}H_{40}O_{19}$ [\[1\]](#)
- Molecular Weight: 740.66 g/mol [\[1\]](#)
- Solubility: Soluble in hot water, ethanol, DMSO; poorly soluble in cold water and non-polar solvents.
- Stability: Susceptible to thermal degradation $>70^{\circ}C$; prone to hydrolysis in strong acid/base.

Materials and Equipment

Reagents

- Extraction Solvent: Ethanol (96% Food Grade or Analytical Grade).[\[1\]](#)
- Purification Solvents: Methanol (HPLC Grade), Deionized Water (18.2 MΩ), Acetonitrile (HPLC Grade).[\[1\]](#)
- Additives: Formic Acid (98%, for HPLC), Activated Carbon (Powdered, USP grade).
- Standard: **Robinin** Reference Standard ($\geq 98\%$ purity).

Hardware

- Extraction: Ultrasonic Bath (frequency 37-40 kHz) or Percolator (Glass/Stainless Steel).
- Concentration: Rotary Evaporator with vacuum controller (set to <50 mbar).
- Drying: Vacuum Oven or Lyophilizer.
- Analysis: HPLC-DAD System (e.g., Agilent 1200/1260 or Waters Alliance).[\[1\]](#)

Experimental Protocol

Phase 1: Raw Material Preparation

Critical Control Point: Harvest flowers at the "budding to early flowering" stage. Late-stage flowering shows a significant drop in **Robinin** content due to oxidative enzymes and natural senescence.[\[1\]](#)

- Harvest: Collect inflorescences manually.
- Drying: Dry in the shade or a forced-air oven at $<60^{\circ}\text{C}$. High temperatures degrade the glycosidic bonds.
 - Target Moisture: $<10\%$.
- Comminution: Grind dried flowers to a fine powder (40-60 mesh). Do not over-grind to ultra-fine dust, as this complicates filtration.

Phase 2: Extraction Methodologies

We present two pathways. Path A is for analytical quantification or small-scale isolation.^[1] Path B is for gram-scale production.^[1]

Path A: Ultrasound-Assisted Extraction (UAE) - Analytical Scale^[1]

- Ratio: 1:10 (w/v) Solid to Solvent.^{[1][4]}
- Solvent: 60% Ethanol (v/v).^{[1][5]}
- Conditions: 59°C , 30 minutes, 400W Ultrasonic power.
- Procedure:
 - Weigh 2.0 g of flower powder into a 50 mL centrifuge tube.
 - Add 20 mL of 60% Ethanol.
 - Sonicate at 59°C for 30 mins.
 - Centrifuge at 4000 rpm for 10 mins. Collect supernatant.

Path B: Percolation & Solvent Replacement - Preparative Scale

- Principle: **Robinin** is soluble in 60% ethanol but crystallizes out of water. By extracting in ethanol and then evaporating the alcohol, we force precipitation in the remaining aqueous phase.^[2]

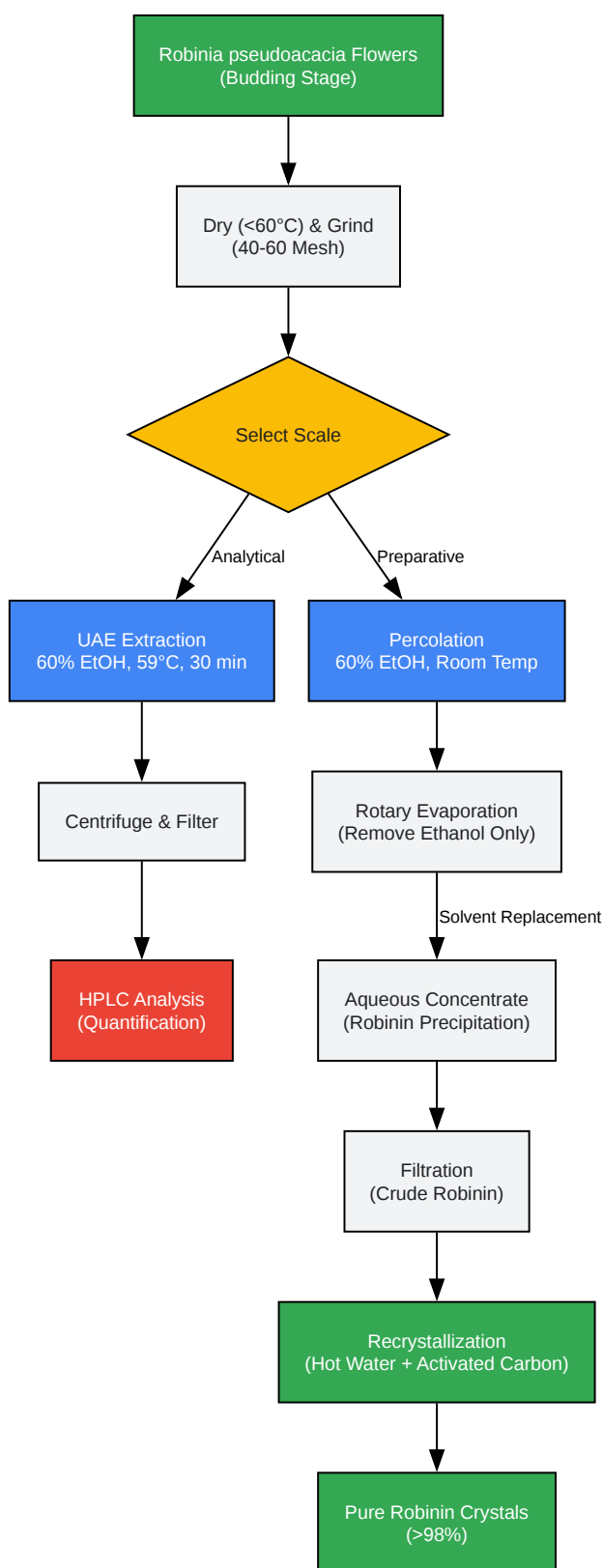
- Procedure:
 - Percolation: Load 500 g of flower powder into a percolator. Elute with 60% Ethanol (approx. 3-5 L) at a rate of 200 mL/h at room temperature.
 - Distillation: Transfer extract to a rotary evaporator.
 - Solvent Swap: Evaporate the ethanol fraction (bath temp 50°C, vacuum adjusted to remove ethanol but leave water).
 - Crystallization: As ethanol is removed, the solution becomes aqueous. **Robinin** solubility drops drastically. Chill the concentrate to 4°C for 12-24 hours.
 - Filtration: Collect the light yellow precipitate (Crude **Robinin**) via vacuum filtration.

Phase 3: Purification (Recrystallization)[1]

- Dissolution: Dissolve crude **Robinin** in boiling water (approx. 1:30 w/v).
- Clarification: Add 1-2% (w/w) Activated Carbon. Stir for 10 mins at 80°C to adsorb chlorophyll and other impurities.
- Hot Filtration: Filter while boiling hot through a heated funnel (to prevent premature crystallization).
- Recrystallization: Allow filtrate to cool slowly to room temperature, then refrigerate at 4°C.
- Final Wash: Filter crystals and wash with ice-cold water.[1]
- Drying: Dry in a vacuum oven at 40°C.

Process Visualization

The following diagram illustrates the logical flow of the extraction and purification process, highlighting the critical decision points between analytical and preparative workflows.



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Figure 1: Workflow for the extraction of **Robinin**, distinguishing between analytical assessment and preparative isolation.

Analytical Validation (HPLC-DAD)

To ensure the integrity of the extraction, the following HPLC method is recommended.

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus or Inertsil ODS-3), 150 x 4.6 mm, 5 µm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	1.0 mL/min
Injection Vol	10 µL
Detection	UV at 260 nm (Band I) and 350 nm (Band II)
Column Temp	30°C

Gradient Table:

Time (min)	% Phase B	Event
0.0	10	Equilibration
15.0	25	Linear Gradient
24.0	100	Wash

| 25.0 | 10 | Re-equilibration [[1](#)]

System Suitability Criteria:

- Tailing Factor: < 1.5
- Theoretical Plates: > 2000

- Resolution (if impurities present): > 2.0

Troubleshooting & Optimization

Low Yield

- Cause: Incomplete extraction or degradation.
- Solution: Ensure flowers are harvested before full bloom. Check drying temperature (must be <60°C).[1] If using UAE, ensure the temperature does not exceed 60°C to prevent hydrolysis of the rhamnose sugar.

Impurity Co-elution[1]

- Cause: Presence of Kaempferol aglycone or other glycosides (e.g., Rutin).[2]
- Solution: The "Solvent Replacement" method (Path B) is highly specific for **Robinin** due to its unique solubility profile. If impurities persist after recrystallization, wash the crystals with cold chloroform (removes aglycones/lipids) before the final water recrystallization.

Hydrolysis

- Observation: Appearance of Kaempferol peak in HPLC.
- Cause: Acidic conditions or excessive heat.
- Solution: Avoid using strong acids in the extraction solvent. 0.1% Formic acid in HPLC is fine, but extraction should be neutral pH.

References

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